

High-performance liquid chromatography (HPLC) method for Allyl anthranilate

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Compound of Interest

Compound Name: *Allyl anthranilate*

CAS No.: 7493-63-2

Cat. No.: B045369

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Determination of Allyl Anthranilate via RP-HPLC-DAD/FLD

Application Note: AN-AA-2024-QC

Abstract

This application note details a robust, high-performance liquid chromatography (HPLC) protocol for the quantification of **Allyl Anthranilate** (CAS 7493-63-2) in fragrance matrices and pharmaceutical formulations. Unlike generic ester analysis, this method specifically addresses the kinetic instability of **allyl anthranilate**, which is prone to hydrolysis into anthranilic acid. We utilize a dual-detection strategy (UV-DAD and Fluorescence) to achieve both high-concentration quality control and trace-level residue analysis.

Introduction & Scientific Context

Allyl anthranilate is a synthetic ester used extensively in perfumery and flavorings for its characteristic grape and orange-blossom notes. However, its safety profile has been

scrutinized by the National Toxicology Program (NTP), which identified potential carcinogenic activity in rodent models [1]. Consequently, precise analytical monitoring is critical for regulatory compliance (IFRA/FDA) and toxicological assessment.

The Analytical Challenge: The primary challenge in analyzing **allyl anthranilate** is distinguishing the parent ester from its primary degradation product, anthranilic acid.

- **Allyl Anthranilate**: Hydrophobic (LogP ~2.7), non-ionic at neutral pH.
- **Anthranilic Acid**: Amphoteric (contains both amine and carboxylic acid), highly polar, elutes near the void volume in standard reverse-phase conditions.

This protocol employs a C18 stationary phase with an acidic mobile phase modifier to suppress the ionization of the amine moiety (

), ensuring sharp peak shapes and resolution

between the ester and its degradant.

Method Development Logic (Expertise & Experience)

2.1 Stationary Phase Selection

A high-carbon load C18 column (e.g., Agilent ZORBAX Eclipse Plus C18 or Waters Symmetry C18) is selected. The "end-capping" of silanol groups is non-negotiable here; free silanols would interact with the amino group on the anthranilate ring, causing severe peak tailing.

2.2 Mobile Phase Chemistry

- Solvent A (Aqueous): Water + 0.1%

(Phosphoric Acid). The low pH (~2.5) ensures the amine group is protonated but crucially suppresses the dissociation of any anthranilic acid impurity, keeping it in a single ionization state to prevent peak splitting.

- Solvent B (Organic): Acetonitrile (ACN). Chosen over methanol for lower backpressure and better UV transparency at 220 nm.

2.3 Detection Strategy

- UV-Vis (220 nm): Maximum sensitivity for the benzene ring

transition.

- UV-Vis (335 nm): High selectivity. Few matrix interferences absorb at this wavelength, making it ideal for complex fragrance blends.
- Fluorescence (Ex 335nm / Em 415nm): Anthranilates exhibit strong fluorescence. This mode is recommended for trace analysis (<1 ppm) where UV baseline noise becomes limiting [2].

Experimental Protocol

3.1 Equipment & Reagents

- HPLC System: Quaternary pump, Autosampler, DAD/FLD detectors (e.g., Agilent 1260 Infinity II).
- Column: C18,
,
particle size.[1]
- Reagents: HPLC-grade Acetonitrile, Milli-Q Water, 85% Phosphoric Acid.
- Standard: **Allyl Anthranilate** (>98% purity, Sigma-Aldrich/Merck).

3.2 Chromatographic Conditions

Parameter	Setting
Column Temperature	
Flow Rate	
Injection Volume	
Mobile Phase A	Water + 0.1% Phosphoric Acid
Mobile Phase B	Acetonitrile
Detection (UV)	Signal: 220 nm (BW 4), Ref: 360 nm; Signal: 335 nm (BW 4)
Detection (FLD)	Excitation: 335 nm

3.3 Gradient Program

The gradient is designed to flush polar impurities (anthranilic acid) early, elute the **allyl anthranilate**, and then clean the column of highly lipophilic fragrance fixatives.

Time (min)	% Mobile Phase B	Event
0.00	20%	Isocratic hold (stabilization)
2.00	20%	Elution of Anthranilic Acid (approx 1.8 min)
10.00	80%	Linear Ramp (Elution of Allyl Anthranilate ~7.5 min)
12.00	95%	Column Wash
15.00	20%	Re-equilibration
20.00	20%	End of Run

3.4 Sample Preparation

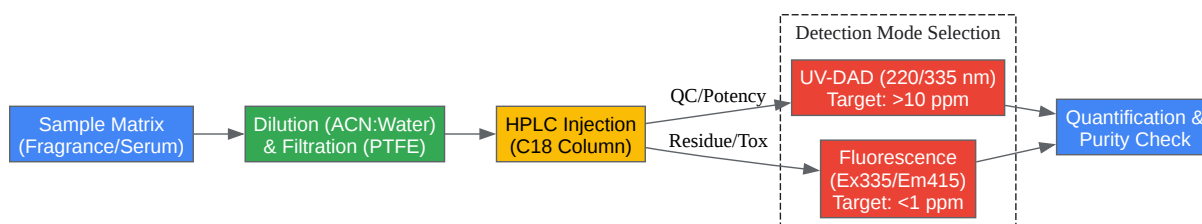
- Stock Solution: Weigh 10 mg **Allyl Anthranilate** into a 10 mL volumetric flask. Dissolve in ACN (1000 ppm).
- Working Standard: Dilute Stock 1:100 in Mobile Phase (Initial Ratio: 80% Water / 20% ACN) to obtain 10 ppm.
 - Critical Note: Do not dissolve pure standard in 100% water; the ester is hydrophobic and will precipitate. Use at least 20% organic solvent.
- Filtration: Filter all samples through a 0.22

PTFE syringe filter prior to injection.

Visualized Workflows

4.1 Analytical Workflow

The following diagram illustrates the critical decision points in the analysis, particularly the choice between UV and Fluorescence based on concentration.

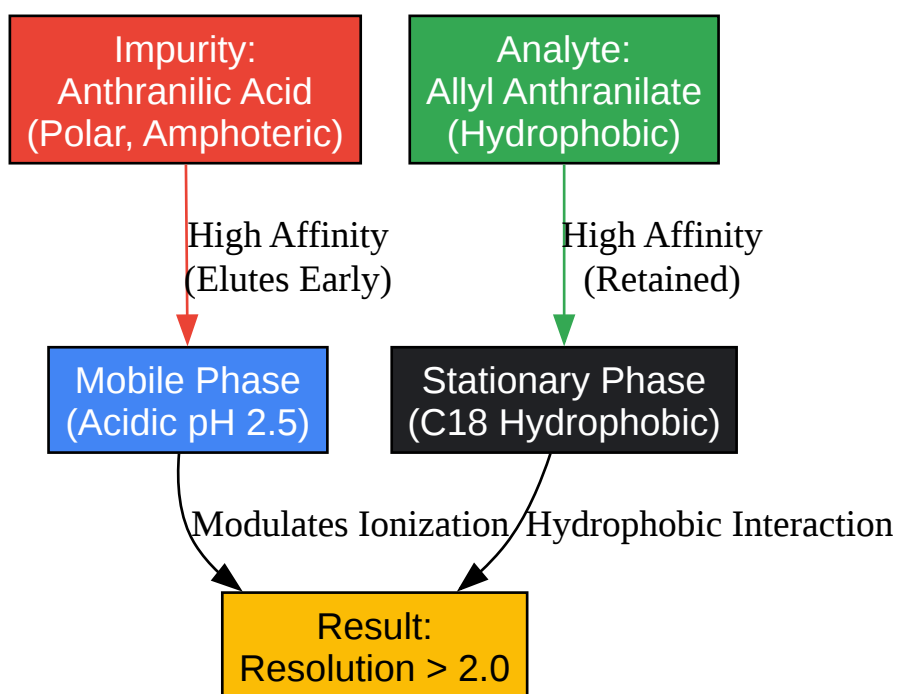


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Figure 1: Decision matrix for selecting detection mode based on analyte concentration requirements.

4.2 Mechanistic Separation Logic

Understanding why the separation works is vital for troubleshooting.



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Figure 2: Mechanistic interaction showing how polarity differences drive the separation under acidic conditions.

Validation Parameters (Self-Validating System)

To ensure the method is functioning correctly, every run must meet these system suitability criteria:

Parameter	Acceptance Criterion	Rationale
Retention Time (RT)		Drift indicates mobile phase evaporation or pump issues.
Tailing Factor ()		Higher tailing indicates silanol interaction (column aging).
Resolution ()		Between Anthranilic Acid (impurity) and Allyl Anthranilate.[2]
LOD (UV 220nm)		Based on .
LOD (Fluorescence)		Based on .

Troubleshooting & Stability

Issue: Appearance of a new peak at ~1.8 min.

- Cause: Hydrolysis of **Allyl Anthranilate** into Anthranilic Acid.
- Solution: Check sample pH. **Allyl anthranilate** is unstable in alkaline conditions. Ensure samples are prepared in neutral or slightly acidic solvents and analyzed within 24 hours.

Issue: High Backpressure.

- Cause: Precipitation of matrix components.
- Solution: Fragrance oils often contain waxes. Ensure the sample is chilled and filtered (0.22) to remove precipitating waxes before injection.

References

- National Toxicology Program (NTP). (1978). Bioassay of **Allyl Anthranilate** for Possible Carcinogenicity (CAS No. 7493-63-2). Technical Report Series No. 150. [\[Link\]](#)
- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 24168, **Allyl anthranilate**. [\[Link\]](#)
- Schmitt, T. M., et al. (1986).[\[3\]](#) "Analysis of anthranilic acid by liquid chromatography." Talanta, 33(8), 657-660.[\[3\]](#) (Foundation for anthranilate separation logic). [\[Link\]](#)

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Sources

- 1. Simultaneous analysis of anthranilic acid derivatives in pharmaceuticals and human urine by high-performance liquid chromatography with isocratic elution - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 2. allyl anthranilate, 7493-63-2 [\[thegoodscentscompany.com\]](https://thegoodscentscompany.com)
- 3. Analysis of anthranilic acid by liquid chromatography - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
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